

An In-depth Technical Guide to Heptanophenone (CAS 1671-75-6)

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Compound of Interest

Compound Name: Heptanophenone

Cat. No.: B155562

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Abstract

Heptanophenone, with CAS number 1671-75-6, is an aromatic ketone also known as 1-phenyl-1-heptanone or enanthophenone.^{[1][2]} This technical guide provides a comprehensive overview of its chemical and physical properties, synthesis, and known biological activities. Detailed experimental protocols for its synthesis via Friedel-Crafts acylation and for assessing its inhibitory effect on carbonyl reductase are presented. While some sources suggest potential antimicrobial properties, specific data on this aspect is currently limited. All quantitative data is summarized in structured tables, and key processes are visualized using diagrams to facilitate understanding for research and development purposes.

Chemical and Physical Properties

Heptanophenone is a colorless to pale yellow liquid with a characteristic odor.^{[1][3]} It is an organic compound classified as an alkyl phenyl ketone.^[3] Due to its hydrophobic nature, it has low solubility in water but is soluble in organic solvents.^[1]

Table 1: Chemical Identifiers and Properties

Property	Value	Reference
CAS Number	1671-75-6	[1][2][4]
Molecular Formula	C ₁₃ H ₁₈ O	[1][2][4]
Molecular Weight	190.28 g/mol	[4][5][6]
IUPAC Name	1-Phenylheptan-1-one	[7]
Synonyms	Enanthophenone, Hexyl phenyl ketone, n-Hexyl phenyl ketone	[1][8]
InChI Key	UXMQORVHJMUQFD-UHFFFAOYSA-N	[1][2]
SMILES	CCCCCCC(=O)C1=CC=CC=C1	[1]

Table 2: Physical and Spectroscopic Data

Property	Value	Reference
Appearance	Colorless to pale yellow liquid	[1][3]
Melting Point	17 °C	[3][8]
Boiling Point	155 °C at 15 mmHg	[3][8]
Density	0.946 g/mL at 25 °C	[3][8]
Refractive Index	n _{20/D} 1.5077	[3][8]
Flash Point	>110 °C (>230 °F)	[8]
Spectral Data	IR and Mass spectra available in NIST WebBook	[7]

Synthesis

Heptanophenone is commonly synthesized via the Friedel-Crafts acylation of benzene with heptanoyl chloride in the presence of a Lewis acid catalyst, such as aluminum chloride (AlCl_3).

Experimental Protocol: Friedel-Crafts Acylation

This protocol is based on the general principles of Friedel-Crafts acylation and adapted from a patented method for a similar compound.[9]

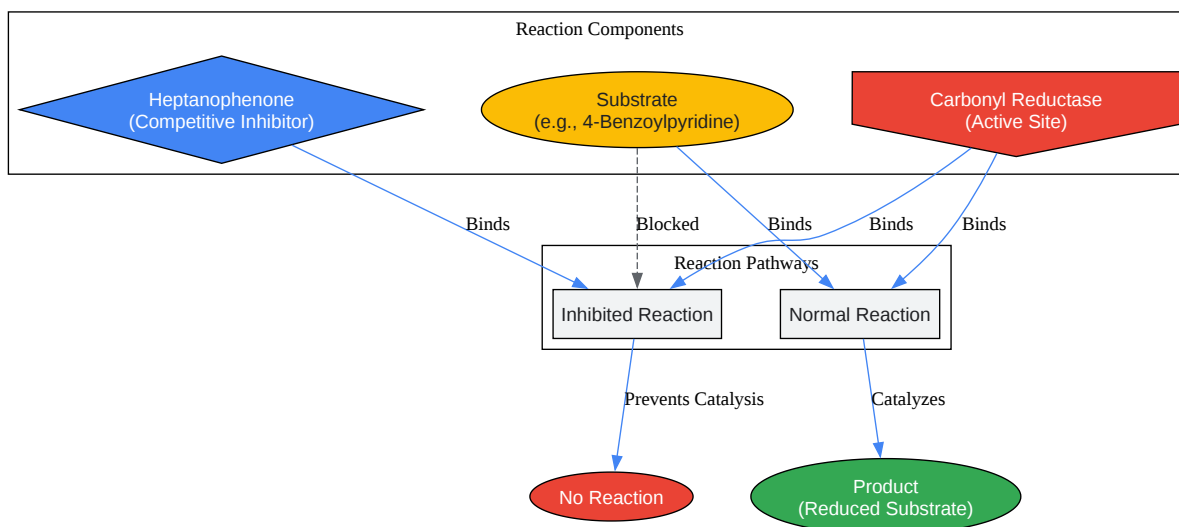
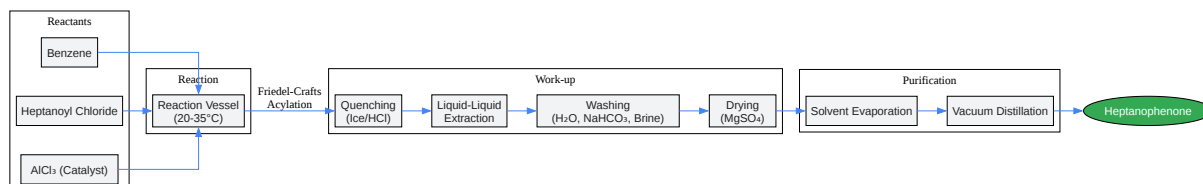
Materials:

- Benzene (anhydrous)
- Heptanoyl chloride
- Aluminum chloride (anhydrous)
- Hydrochloric acid (concentrated)
- Ice
- Sodium bicarbonate solution (5%)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate
- Reaction flask with a stirrer, dropping funnel, and reflux condenser connected to a gas trap
- Separatory funnel
- Rotary evaporator

Procedure:

- In a clean, dry three-necked flask equipped with a magnetic stirrer, dropping funnel, and a reflux condenser, add anhydrous benzene, which serves as both the solvent and reactant.
- Cool the flask in an ice bath and slowly add anhydrous aluminum chloride in portions with stirring.

- Once the aluminum chloride has dissolved, add heptanoyl chloride dropwise from the dropping funnel over a period of 1-2 hours, maintaining the temperature between 20-25°C.
- After the addition is complete, raise the temperature to 35°C and continue stirring for an additional 2-3 hours to ensure the reaction goes to completion.
- Upon completion, carefully pour the reaction mixture onto a mixture of crushed ice and concentrated hydrochloric acid to decompose the aluminum chloride complex.
- Transfer the mixture to a separatory funnel. The organic layer containing the **heptanophenone** is separated.
- Wash the organic layer sequentially with water, 5% sodium bicarbonate solution (to neutralize any remaining acid), and finally with brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter to remove the drying agent and concentrate the filtrate using a rotary evaporator to remove the excess benzene.
- The crude **heptanophenone** can be further purified by vacuum distillation.



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